

Essential Safety and Logistical Information for Handling (+)-Linalool

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Compound of Interest

Compound Name: (+)-Linalool

CAS No.: 126-90-9

Cat. No.: B089832

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides essential, immediate safety and logistical information for **(+)-Linalool**, including personal protective equipment (PPE) guidelines, operational protocols, and disposal plans.

Personal Protective Equipment (PPE)

When handling **(+)-Linalool**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The required PPE is determined by the potential routes of exposure: skin contact, eye contact, and inhalation.

- **Eye and Face Protection:** To prevent eye irritation, safety glasses with side shields or tightly fitting safety goggles should be worn.[1][2][3] In situations with a higher risk of splashing, a face shield is recommended.[3][4][5]
- **Skin Protection:** **(+)-Linalool** can cause skin irritation and may lead to allergic skin reactions. [2][6] Therefore, chemical-resistant gloves are mandatory. Suitable materials include PVC, or other types tested under EN 374.[1][2] It is important to check the breakthrough time of the

glove material with the supplier, especially for prolonged contact.[2][7] A lab coat or other protective clothing should be worn to prevent skin contact.[1][3] In case of contamination, clothing should be removed immediately.[8][9]

- Respiratory Protection: In well-ventilated areas, respiratory protection is generally not required.[6] However, if vapors or mists are generated and ventilation is inadequate, a respirator with a Type A filter or an approved equivalent should be used.[1][10]

Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **(+)-Linalool** and prevent accidents.

- Handling: Wash hands thoroughly after handling the substance.[3][11] Avoid all personal contact, including inhalation of vapors.[1] Keep the substance away from heat, open flames, and other ignition sources as it is a combustible liquid.[6][11]
- Storage: Store **(+)-Linalool** in a cool, dry, and well-ventilated area in its original, tightly sealed container.[1] It should be stored away from incompatible materials such as strong oxidizing agents, acids, and bases.[11]

Quantitative Data Summary

The following table summarizes key quantitative data for **(+)-Linalool**, including its physical properties and exposure limits.

Parameter	Value	Reference
CAS Number	78-70-6	[6][7][11]
Molecular Formula	C10H18O	[6][8]
Molecular Weight	154.25 g/mol	[8]
Boiling Point	194–197 °C	[6]
Flash Point	78 °C	[4]
Oral LD50 (Rat)	2790 mg/kg	[6][8]
Dermal LD50 (Rabbit)	5610 mg/kg	[6][8]
Occupational Exposure Limits	No specific OSHA PEL or ACGIH TLV established.[12] Some Canadian jurisdictions have a TWA of 20 ppm for "Turpentine and selected monoterpenes."	[1]

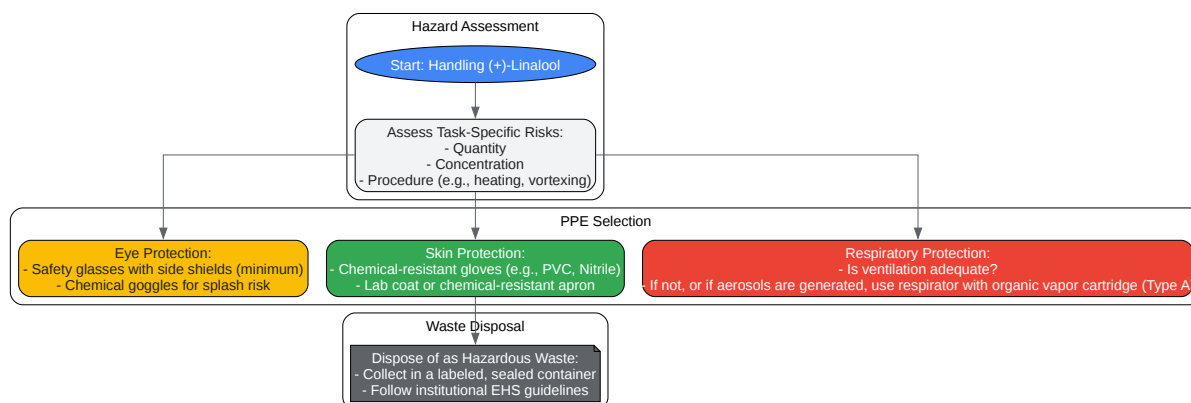
Spills and Disposal

In the event of a spill, the area should be cleared, and personnel should wear appropriate PPE. The spill should be contained and absorbed with an inert material like sand or vermiculite.[7][13]

(+)-Linalool and its containers must be disposed of as hazardous waste.[3][7] It should not be poured down the drain.[3][7] Disposal must be in accordance with local, regional, and national regulations. Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal service for guidance.[3]

PPE Selection Workflow for (+)-Linalool

The following diagram outlines the decision-making process for selecting the appropriate Personal Protective Equipment when handling **(+)-Linalool**.



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Caption: Workflow for selecting appropriate PPE for handling **(+)-Linalool**.

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